Application Note: Mass Spectrometric Characterization of cis-3-Aminocyclohexanecarbonitrile Hydrochloride

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Compound of Interest

Compound Name:	*cis-3-Aminocyclohexanecarbonitrile hydrochloride*
CAS No.:	*1403323-06-7*
Cat. No.:	*B1379982*

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Abstract

This application note provides a comprehensive guide to the analysis of **cis-3-Aminocyclohexanecarbonitrile hydrochloride**, a key building block in pharmaceutical and agrochemical synthesis.[1] We detail a theoretical framework and practical protocols for its characterization using electrospray ionization mass spectrometry (ESI-MS) and tandem mass spectrometry (MS/MS). The methodologies are designed for researchers, scientists, and drug development professionals requiring robust analytical techniques for structural confirmation and purity assessment. This guide explains the rationale behind experimental choices, from sample preparation to the interpretation of mass spectra, and proposes a detailed fragmentation pathway to aid in structural elucidation.

Introduction

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cis-3-Aminocyclohexanecarbonitrile hydrochloride ($C_7H_{12}N_2 \cdot HCl$) is a bifunctional cyclic compound featuring a primary amine and a nitrile group on a cyclohexane scaffold.[1] Its stereochemistry and functional groups make it a valuable intermediate in the synthesis of complex molecules. Accurate and reliable analytical methods are crucial for verifying its structure and purity throughout the drug development and manufacturing process. Mass spectrometry, particularly with electrospray ionization, offers high sensitivity and structural specificity, making it an ideal technique for this purpose.[2]

This document outlines a systematic approach to analyzing this compound, beginning with direct infusion ESI-MS for molecular weight confirmation and proceeding to tandem MS for detailed structural analysis.

Principles of Ionization: Electrospray Ionization (ESI)

Electrospray ionization (ESI) is a soft ionization technique that is exceptionally well-suited for polar and thermally labile molecules.[2] For cis-3-Aminocyclohexanecarbonitrile, the presence of the basic primary amino group makes it highly amenable to ionization in the positive ion mode.

Causality of Method Choice: The amino group has a high proton affinity. In an acidic solution, it readily accepts a proton (H^+) to form a positively charged ion. ESI in positive ion mode is therefore the logical choice. The process involves dissolving the sample in a polar, volatile solvent and applying a high voltage.[3] This creates a fine spray of charged droplets. As the solvent evaporates, the charge density on the droplets increases, eventually leading to the formation of gas-phase protonated molecules, $[M+H]^+$, which can be detected by the mass spectrometer.[3]

Experimental Protocol: Full Scan ESI-MS Analysis

This protocol describes the direct infusion analysis for the confirmation of the molecular weight of cis-3-Aminocyclohexanecarbonitrile.

3.1. Sample Preparation

- Objective: To prepare a dilute, ionized solution of the analyte suitable for ESI.

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- Protocol:
  - Prepare a 1 mg/mL stock solution of **cis-3-Aminocyclohexanecarbonitrile hydrochloride** in methanol.
  - Vortex the solution until the solid is completely dissolved.
  - Create a working solution by diluting the stock solution to a final concentration of 10 µg/mL. The recommended solvent for the working solution is 50:50 methanol:water with 0.1% formic acid.
- Rationale: Methanol and water are polar solvents that readily dissolve the hydrochloride salt. [1] Formic acid is added to lower the pH, ensuring the primary amine is protonated, which enhances ionization efficiency in positive ESI mode.[4]

3.2. Mass Spectrometer Parameters

- Instrumentation: Any modern triple quadrupole or ion trap mass spectrometer equipped with an ESI source.
- Protocol:
  - Set the instrument to positive ion mode.
  - Infuse the working solution at a flow rate of 5-10 µL/min.
  - Acquire data in full scan mode over a mass range of m/z 50-300.
- Typical ESI Source Settings:
  - Capillary Voltage: 3.5 - 4.5 kV
  - Nebulizing Gas (N_2): 1.5 - 2.5 L/min
  - Drying Gas (N_2): 5 - 10 L/min
  - Source Temperature: 100 - 150 °C

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Expected Full Scan Mass Spectrum

The full scan spectrum is anticipated to show the protonated molecule of the free base, $[C_7H_{12}N_2 + H]^+$, as the most abundant ion. The molecular weight of the free base is 124.10 g/mol .

Table 1: Predicted Ions in Full Scan ESI-MS

Ion Species	Formula	Calculated Monoisotopic Mass (m/z)	Notes
Protonated Molecule $[M+H]^+$	$[C_7H_{13}N_2]^+$	125.1128	Expected base peak.
Sodium Adduct $[M+Na]^+$	$[C_7H_{12}N_2Na]^+$	147.0947	Common adduct, may be present at lower intensity.
Potassium Adduct $[M+K]^+$	$[C_7H_{12}N_2K]^+$	163.0686	Less common adduct, depends on glassware cleanliness.

Tandem Mass Spectrometry (MS/MS) for Structural Elucidation

Tandem mass spectrometry (MS/MS) is employed to gain structural information by fragmenting the precursor ion.[5] This is achieved through collision-induced dissociation (CID), where the selected precursor ion collides with an inert gas, causing it to break apart into product ions.[6]

5.1. Proposed Fragmentation Pathway

The protonated molecule ($[M+H]^+$, m/z 125.11) is selected as the precursor ion. The fragmentation is predicted to be driven by the charge on the protonated amine, leading to characteristic losses. The primary fragmentation routes for cyclic amines often involve ring opening followed by the loss of small neutral molecules.[7][8]

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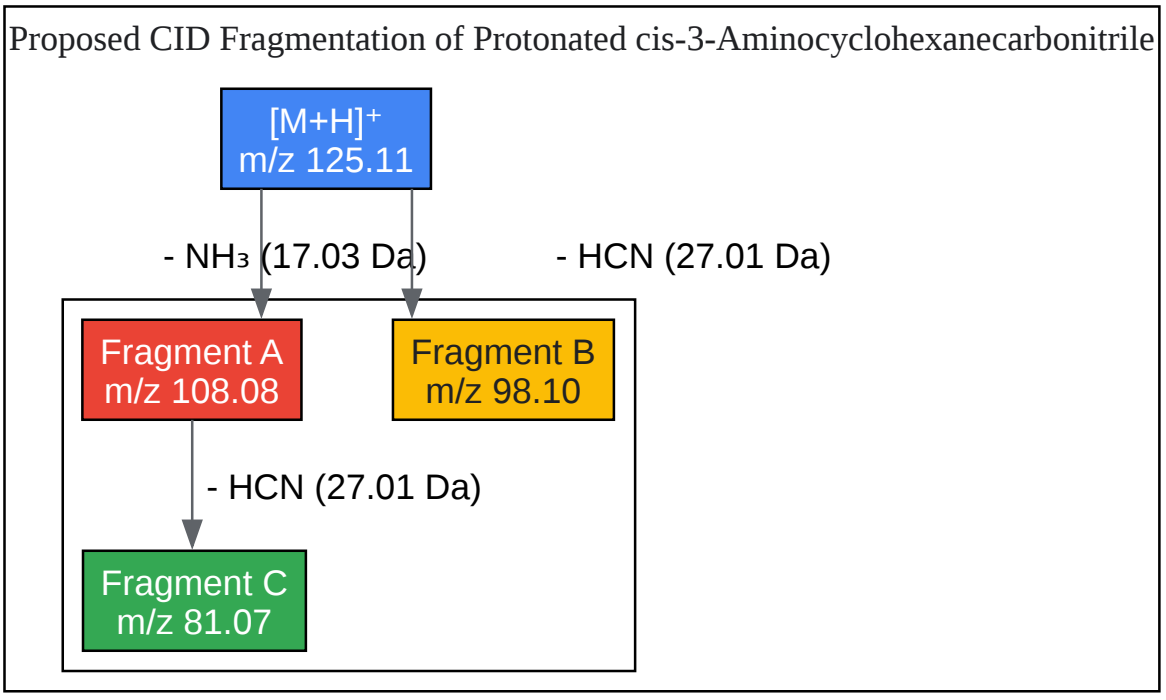
- Loss of Ammonia (NH_3): A common fragmentation pathway for primary amines is the neutral loss of ammonia (17.03 Da).[9] This would result in a fragment ion at m/z 108.08.
- Loss of Hydrogen Cyanide (HCN): The nitrile group can be eliminated as neutral HCN (27.01 Da), a characteristic loss for nitrile-containing compounds.[10] This would lead to a fragment ion at m/z 98.10.
- Ring Cleavage: Cleavage of the cyclohexane ring can lead to a series of smaller fragment ions. For instance, α-cleavage adjacent to the C-N bond is a dominant pathway for aliphatic amines, which in a cyclic system would initiate ring opening.[8][11]

The following diagram illustrates the proposed fragmentation cascade.



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